

# In-Depth Technical Guide: Health and Safety Handling Precautions for 3-Nitrophenol

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## Compound of Interest

Compound Name: 3-Nitrophenol

Cat. No.: B1666305

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **3-Nitrophenol**, a crucial intermediate in the synthesis of various dyes, pharmaceuticals, and other organic compounds. Due to its hazardous nature, strict adherence to safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of research.

## Physicochemical and Toxicological Properties

A thorough understanding of the intrinsic properties of **3-Nitrophenol** is the foundation of a robust safety plan. Key data are summarized below.

### Table 1: Physicochemical Properties of 3-Nitrophenol

Property	Value	Reference
Chemical Formula	C <sub>6</sub> H <sub>5</sub> NO <sub>3</sub>	[1][2]
Molecular Weight	139.11 g/mol	[1][2]
Appearance	Colorless to pale yellow crystalline solid	[1][2]
Odor	Phenolic	[1]
Melting Point	96 - 98 °C	
Boiling Point	194 °C at 93 hPa	
Solubility in Water	13.5 g/L at 25 °C	[1]
Vapor Pressure	0.75 mmHg at 20 °C	[1]
Autoignition Temperature	400 °C	[3]

**Table 2: Toxicological Data for 3-Nitrophenol**

Endpoint	Value	Species	Route	Reference
Acute Oral Toxicity (LD50)	328 mg/kg	Rat	Oral	[4]
Acute Dermal Toxicity (LD50)	528 mg/kg	Mammal (unspecified)	Dermal	[4]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	-	-	[3][4]
Serious Eye Damage/Irritation	Category 1 (Causes serious eye damage)	-	-	[3][4]
Aquatic Toxicity (Acute)	LC50: 1.3 mg/L (48h)	Oryzias latipes (Japanese rice fish)	-	
Aquatic Toxicity (Acute)	EC50: 10 - 35 mg/L (24h)	Daphnia magna (Water flea)	-	

## Hazard Identification and GHS Classification

**3-Nitrophenol** is classified as a hazardous substance. The Globally Harmonized System (GHS) classification is as follows:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[4]
- Skin Irritation (Category 2), H315: Causes skin irritation.[4]
- Serious Eye Damage (Category 1), H318: Causes serious eye damage.[4]

## Experimental Protocols for Safety Assessment

The toxicological data presented are typically derived from standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

## Acute Oral Toxicity (LD50) Determination (Based on OECD Guideline 423)

The oral LD50 value of 328 mg/kg in rats was likely determined following a protocol similar to the OECD Guideline 423 (Acute Toxic Class Method).<sup>[5]</sup> This method is a stepwise procedure using a small number of animals to classify a substance's toxicity.

### Methodology:

- **Animal Selection:** Healthy, young adult rats of a single sex (typically females) are used.<sup>[5]</sup>
- **Housing and Fasting:** Animals are caged individually and fasted overnight prior to dosing. Water is provided ad libitum.
- **Dose Administration:** **3-Nitrophenol**, dissolved or suspended in a suitable vehicle (e.g., water or corn oil), is administered by oral gavage. The procedure uses a stepwise approach with fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).<sup>[5]</sup>
- **Stepwise Procedure:**
  - A starting dose is selected based on available information.
  - A group of three animals is dosed at this level.
  - The outcome (mortality or survival) determines the next step. If mortality occurs, the next dose level is lower. If no mortality occurs, a higher dose is used.<sup>[5]</sup>
- **Observation:** Animals are observed for signs of toxicity and mortality for at least 14 days. Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded weekly.
- **Endpoint:** The LD50 is not calculated as a precise value but is assigned to a toxicity class based on the observed mortality at specific dose levels.

## Health Hazards and Toxicological Mechanisms

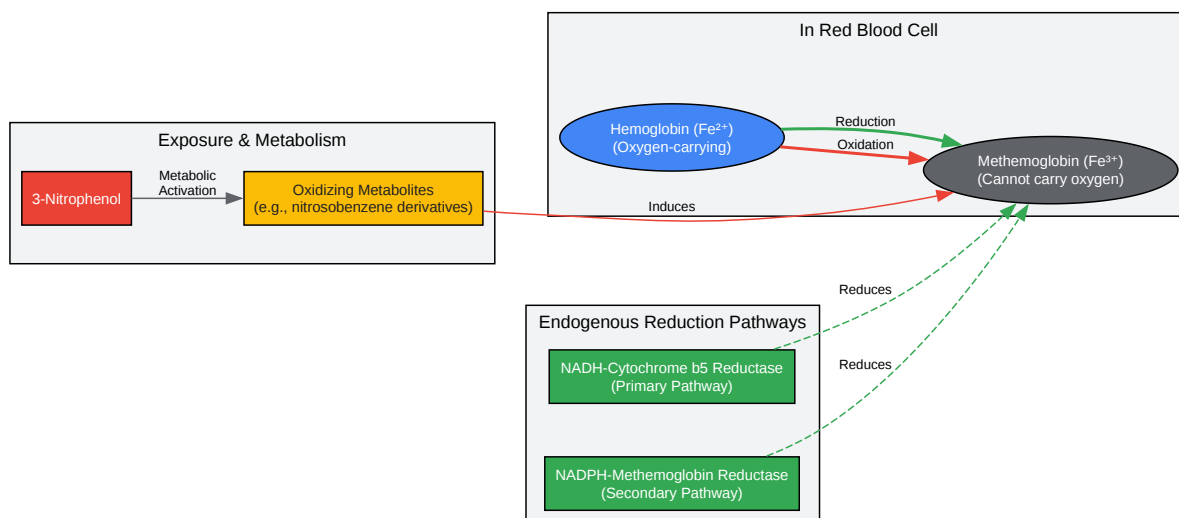
### Primary Routes of Exposure

- Ingestion: Harmful if swallowed, leading to systemic toxicity.[4]
- Skin Contact: Causes skin irritation and can be absorbed through the skin, contributing to systemic effects.[4]
- Eye Contact: Poses a risk of serious eye damage.[4]
- Inhalation: Inhalation of dust can cause respiratory tract irritation.[3]

## Mechanism of Toxicity: Methemoglobinemia

A primary systemic toxic effect of nitroaromatic compounds like **3-Nitrophenol** is methemoglobinemia.[4][6] This condition reduces the oxygen-carrying capacity of the blood, leading to cyanosis (a bluish discoloration of the skin) and, in severe cases, life-threatening hypoxia.[6][7]

The diagram below illustrates the mechanism of methemoglobin formation and the body's natural defense pathways.

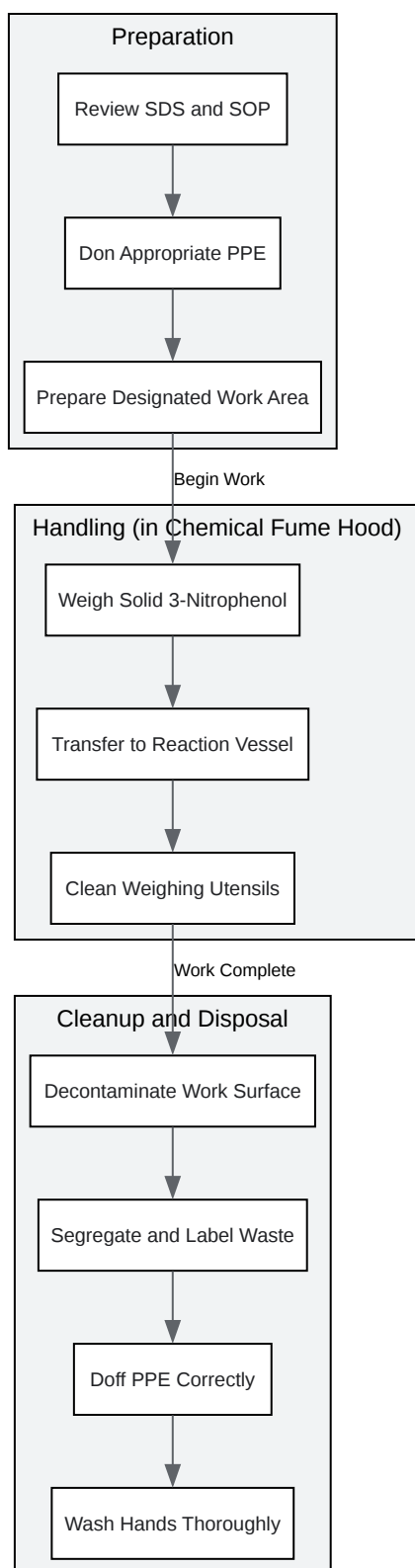


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Caption: Mechanism of **3-Nitrophenol** induced methemoglobinemia.

## Handling and Storage Procedures

Safe handling and storage are critical to minimize exposure risk. The following workflow outlines the key steps for handling **3-Nitrophenol** powder in a research setting.



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Caption: Standard workflow for handling solid **3-Nitrophenol**.

## Engineering Controls

- Ventilation: Always handle **3-Nitrophenol** in a properly functioning chemical fume hood to minimize inhalation of dust.[\[8\]](#)[\[9\]](#)
- Eyewash and Safety Shower: Ensure that an ANSI-approved eyewash station and safety shower are readily accessible within a 10-second travel time.[\[9\]](#)[\[10\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Equipment	Specification
Eyes/Face	Safety Goggles or Face Shield	Must be worn to protect against splashes. <a href="#">[9]</a> <a href="#">[11]</a>
Hands	Chemical-Resistant Gloves	Double-gloving with nitrile gloves is recommended for incidental contact. For direct handling or risk of splash, use heavy-duty gloves (e.g., butyl rubber or neoprene). <a href="#">[11]</a>
Body	Laboratory Coat	A fully buttoned lab coat is required. An apron may be necessary if there is a high risk of splashing. <a href="#">[11]</a>
Feet	Closed-toe Shoes	Must be worn in the laboratory at all times. <a href="#">[11]</a>
Respiratory	Respirator (if needed)	Use a NIOSH/MSHA-approved respirator if engineering controls are insufficient or during spill cleanup. <a href="#">[3]</a>



## Storage

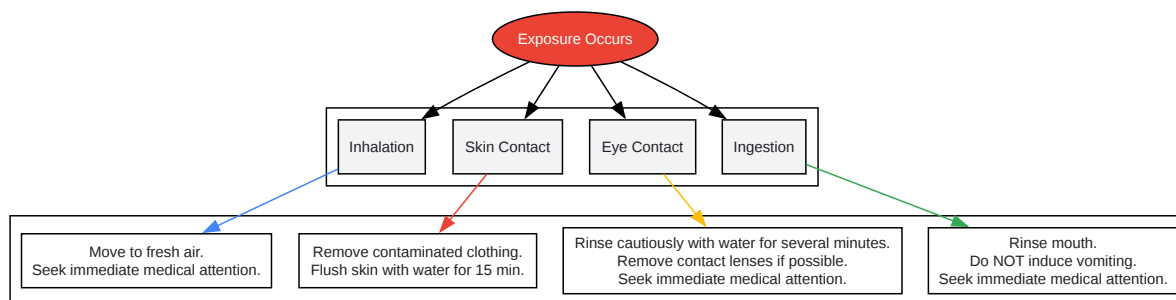
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][9]
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[3]
- Store away from heat, sparks, and open flames.[9]

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

## First-Aid Measures

The following diagram outlines the logical steps for first aid after exposure.



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Caption: First-aid response to **3-Nitrophenol** exposure.

## Firefighting Measures

- Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.[3]

- Hazards: Combustible solid. Dust may form an explosive mixture with air.[3] Upon combustion, it may produce toxic fumes, including nitrogen oxides (NO<sub>x</sub>) and carbon monoxide (CO).[4]
- Firefighter Protection: Wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

## Accidental Release Measures

- Evacuate: Immediately evacuate the area.
- Ventilate: Ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.
- Containment: Prevent dust from spreading. Moisten the spilled solid with water to minimize dust generation.
- Cleanup: Wearing appropriate PPE, carefully sweep or scoop up the material and place it into a labeled, sealed container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly.

## Waste Disposal

Dispose of **3-Nitrophenol** waste as hazardous chemical waste in accordance with all local, state, and federal regulations. Do not dispose of it down the drain.[9] Contaminated labware and PPE must also be disposed of as hazardous waste.

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